

Crystal structure of 3-Chloro-2-methyl-5-nitroaniline

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Compound of Interest

Compound Name: 3-Chloro-2-methyl-5-nitroaniline

CAS No.: 1082041-96-0

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An In-Depth Technical Guide to the Crystal Structure of Substituted Chloro-Nitroanilines A Case Study on **3-Chloro-2-methyl-5-nitroaniline** and its Analogue 2-Chloro-5-nitroaniline

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Executive Summary

Substituted nitroanilines are foundational scaffolds in medicinal chemistry and materials science, serving as key intermediates for pharmaceuticals, dyes, and pigments.^{[1][2]} Their physicochemical properties, including solubility, stability, and bioavailability, are intrinsically linked to their solid-state structure. Understanding the precise three-dimensional arrangement of atoms within a crystal lattice is therefore not an academic exercise, but a critical prerequisite for rational drug design and material engineering.

This guide provides a comprehensive technical overview of the methodologies and analytical frameworks used to determine and interpret the crystal structure of substituted chloro-nitroanilines. While direct, publicly available crystallographic data for **3-Chloro-2-methyl-5-nitroaniline** is limited, we will establish a robust procedural blueprint for its analysis. To

illustrate these principles with concrete data, this document will use the well-characterized analogue, 2-Chloro-5-nitroaniline (2C5NA), as a primary exemplar. We will explore its synthesis, crystallization, definitive structural elucidation by Single-Crystal X-ray Diffraction (SC-XRD), and the supramolecular forces that govern its crystal packing.

The Significance of Crystalline Structure in Drug Development

The atomic arrangement in a solid state dictates a molecule's macroscopic properties. For an Active Pharmaceutical Ingredient (API), the crystal structure influences:

- **Polymorphism:** The ability of a compound to exist in multiple crystalline forms, each with different stability and solubility profiles.
- **Bioavailability:** The rate and extent to which the API is absorbed into the bloodstream, which is heavily dependent on its dissolution rate.
- **Stability:** The chemical and physical stability of the drug substance, impacting shelf-life and formulation.
- **Intellectual Property:** Novel crystalline forms of a drug can be patented, providing a significant competitive advantage.

The strategic placement of substituents—such as chloro, methyl, and nitro groups on the aniline ring—creates specific electronic and steric environments that guide intermolecular interactions, leading to unique and predictable crystal packing motifs.

Synthesis and Single Crystal Growth: From Molecule to Measurable Crystal

The journey to elucidating a crystal structure begins with the synthesis of the target compound and the subsequent growth of high-quality single crystals.

Proposed Synthetic Pathway for 3-Chloro-2-methyl-5-nitroaniline

A plausible and efficient synthesis route starts from a commercially available precursor, 3-chloro-2-methylaniline. The protocol involves a regioselective nitration, a standard electrophilic aromatic substitution.

Experimental Protocol: Nitration of 3-Chloro-2-methylaniline

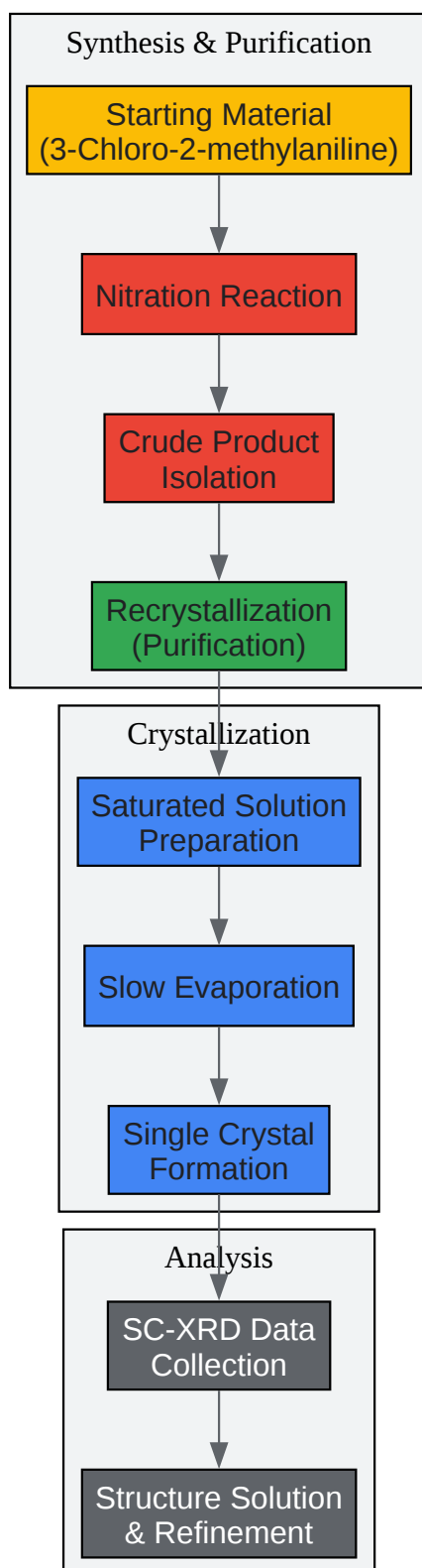
- **Preparation of the Reaction Vessel:** In a three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and dropping funnel, add 10 equivalents of concentrated sulfuric acid. Cool the flask in an ice-salt bath to 0-5 °C.
- **Substrate Addition:** Slowly add 1 equivalent of 3-chloro-2-methylaniline (CAS 87-60-5) to the cooled sulfuric acid with continuous stirring. The formation of the anilinium salt is an exothermic process; maintain the temperature below 10 °C.
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully prepare a nitrating mixture by adding 1.1 equivalents of concentrated nitric acid to 3 equivalents of concentrated sulfuric acid. Cool this mixture to 0 °C.
- **Nitration Reaction:** Add the cold nitrating mixture dropwise from the dropping funnel to the reaction flask over 1-2 hours. The key to achieving the desired 5-nitro isomer and minimizing side products is rigorous temperature control, keeping it below 10 °C throughout the addition.
- **Reaction Quenching and Isolation:** Once the addition is complete, allow the mixture to stir for an additional hour at low temperature. Carefully pour the reaction mixture onto a large volume of crushed ice.
- **Neutralization and Precipitation:** Neutralize the acidic solution by slowly adding a saturated solution of sodium bicarbonate or a dilute sodium hydroxide solution until the pH is approximately 7. The **3-Chloro-2-methyl-5-nitroaniline** product will precipitate as a solid.
- **Purification:** Collect the crude product by vacuum filtration and wash thoroughly with cold deionized water. Further purification can be achieved by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the pure compound.

The Art of Single Crystal Growth

The quality of the X-ray diffraction data is directly dependent on the quality of the single crystal. The goal is to grow a crystal with a well-ordered internal lattice, free from significant defects.

Experimental Protocol: Slow Evaporation from a Saturated Solution

- **Solvent Selection:** Screen various solvents to find one in which the compound has moderate solubility. For nitroanilines, polar organic solvents like methanol, ethanol, or acetone are often suitable.^[1]
- **Preparation of Saturated Solution:** Prepare a saturated solution of the purified compound by dissolving it in the chosen solvent with gentle heating and stirring.
- **Filtration:** Filter the warm solution through a syringe filter (0.22 μm) into a clean, small beaker or vial. This step is critical to remove any dust or particulate matter that could act as unwanted nucleation sites.
- **Controlled Evaporation:** Cover the vial with a cap or parafilm and pierce a few small holes in it. This slows down the rate of solvent evaporation. Place the vial in a vibration-free environment at a constant temperature.
- **Crystal Harvest:** Over several days to a week, as the solvent slowly evaporates, single crystals should form.^[1] Once crystals of a suitable size (approx. 0.1-0.3 mm) are observed, they can be carefully harvested for analysis.



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Fig. 1: Workflow from synthesis to structural analysis.

Definitive Structural Analysis by X-ray Crystallography

Single-Crystal X-ray Diffraction (SC-XRD) is the gold standard for determining the atomic arrangement of a crystalline solid.

The SC-XRD Experiment: A Self-Validating System

The protocol for SC-XRD is inherently self-validating. The internal consistency of the collected data and the quality of the final structural model (evaluated by metrics like R-factors) provide a high degree of confidence in the result.

Experimental Protocol: Data Collection and Structure Refinement

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a stream of cold nitrogen gas (typically 100-173 K) to minimize thermal vibrations.^[2] It is then irradiated with a monochromatic X-ray beam (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).^[2] As the crystal is rotated, a series of diffraction patterns are collected on a detector.
- **Data Reduction:** The collected images are processed to integrate the intensities of thousands of unique reflections.
- **Structure Solution:** The phases of the reflections are determined using direct methods or Patterson methods to generate an initial electron density map.
- **Structure Refinement:** A model of the molecule is fitted to the electron density map. The atomic positions and thermal parameters are refined using a least-squares algorithm to achieve the best fit between the observed diffraction data and the data calculated from the model.

Crystal Structure of 2-Chloro-5-nitroaniline (Exemplar)

The crystal structure of 2-Chloro-5-nitroaniline has been determined and provides an excellent model for understanding this class of compounds. The molecule crystallizes in a monoclinic

system with the space group $P2_1/n$, which is a centrosymmetric space group.[1][2]

Table 1: Crystallographic Data for 2-Chloro-5-nitroaniline

Parameter	Value	Reference
Chemical Formula	$C_6H_5ClN_2O_2$	[2]
Formula Weight (M_r)	172.57	[2]
Crystal System	Monoclinic	[2]
Space Group	$P2_1/n$	[2]
a (Å)	13.6233 (10)	[2]
b (Å)	3.7445 (3)	[2]
c (Å)	13.6420 (9)	[2]
β (°)	91.768 (5)	[2]
Volume (V) (Å ³)	695.58 (9)	[2]
Z (molecules/unit cell)	4	[2]
Calculated Density (D_x)	1.648 Mg m ⁻³	[2]
Temperature (K)	173	[2]
Final R-factor [$I > 2\sigma(I)$]	0.023	[2]

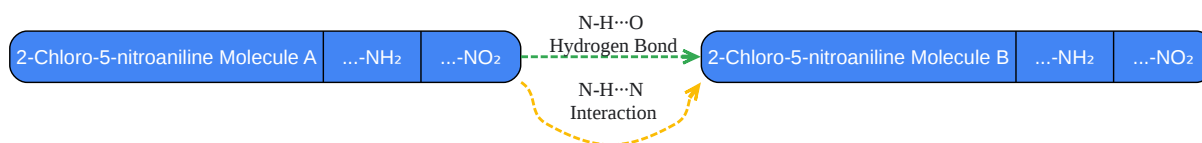
Data sourced from Saeed et al. (2009).[2]

Molecular Geometry and Supramolecular Interactions

The analysis of the 2C5NA structure reveals that the molecule is nearly planar, with only a slight deviation of the nitro group's oxygen atoms from the plane of the benzene ring.[2][3][4] This planarity facilitates efficient crystal packing.

The most crucial aspect of the crystal structure is the network of intermolecular hydrogen bonds. The amine group ($-NH_2$) acts as a hydrogen bond donor, while the oxygen atoms of the nitro group ($-NO_2$) and the nitrogen atom of the amine group on adjacent molecules act as

acceptors. These $\text{N}-\text{H}\cdots\text{O}$ and $\text{N}-\text{H}\cdots\text{N}$ interactions link the individual molecules into a robust three-dimensional network, which is the primary factor stabilizing the crystal lattice.[2][3][4]



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Fig. 2: Intermolecular hydrogen bonding in the crystal lattice.

Conclusion: From Structure to Application

This guide has outlined the essential workflow for determining the crystal structure of **3-Chloro-2-methyl-5-nitroaniline**, leveraging established protocols and the detailed structural analysis of its close analogue, 2-Chloro-5-nitroaniline. The elucidation of a crystal structure is not the end of the research process but the beginning. This atomic-level information provides the rational basis for understanding a compound's physical properties, predicting its behavior in formulations, and designing next-generation molecules with enhanced performance for therapeutic and material applications. The stability conferred by the strong intermolecular hydrogen bonding network is a key insight for drug development professionals, suggesting a physically robust crystalline form.

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